

# An In-depth Technical Guide to 3-Chloroheptane

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## Compound of Interest

Compound Name: 3-Chloroheptane

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This technical guide provides a comprehensive overview of **3-Chloroheptane**, including its chemical identity, physicochemical properties, relevant experimental protocols, and key chemical reactions. This document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

## Chemical Identity

The nomenclature and various identifiers for **3-Chloroheptane** are crucial for accurate documentation and database searches.

- IUPAC Name: **3-chloroheptane**[\[1\]](#)[\[2\]](#)
- Synonyms: Heptane, 3-chloro-[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#); (3S)-**3-chloroheptane**[\[2\]](#)
- CAS Registry Number: 999-52-0[\[1\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)
- Molecular Formula: C<sub>7</sub>H<sub>15</sub>Cl[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- Molecular Weight: 134.65 g/mol [\[1\]](#)[\[2\]](#)
- InChI: InChI=1S/C7H15Cl/c1-3-5-6-7(8)4-2/h7H,3-6H2,1-2H3[\[1\]](#)[\[4\]](#)[\[5\]](#)
- InChIKey: DMKNOEJJJSHSML-UHFFFAOYSA-N[\[1\]](#)[\[4\]](#)[\[5\]](#)
- Canonical SMILES: CCCCC(C)Cl[\[1\]](#)[\[7\]](#)

## Physicochemical Properties

A summary of the key quantitative data for **3-Chloroheptane** is presented in the table below. These properties are essential for designing experimental conditions and predicting the behavior of the compound in various environments.

Property	Value	Unit	Source
Physical State	Liquid	-	[3]
Appearance	Colorless liquid	-	[3]
Molecular Weight	134.649	g/mol	[7]
Density	0.864	g/cm <sup>3</sup>	[7]
Boiling Point	150	°C at 760 mmHg	[7]
Melting Point	-69.5 (estimate)	°C	[7]
Flash Point	39.2	°C	[7]
Vapor Pressure	5	mmHg at 25°C	[7]
Refractive Index	1.4228	-	[7]
XLogP3	3.6	-	[1][2][7]
Hydrogen Bond Donor Count	0	-	[7]
Hydrogen Bond Acceptor Count	0	-	[7]
Rotatable Bond Count	4	-	[7]
Exact Mass	134.0862282	Da	[1][2][7]
Complexity	43.7	-	[1][2][7]

## Experimental Protocols

Detailed methodologies for the synthesis and reactions of **3-Chloroheptane** are outlined below.

One common laboratory-scale synthesis of **3-Chloroheptane** involves the nucleophilic substitution of the hydroxyl group in heptan-3-ol with a chloride ion.<sup>[7]</sup>

- Reactants: Heptan-3-ol, concentrated hydrochloric acid, and anhydrous zinc(II) chloride.
- Procedure:
  - Anhydrous zinc(II) chloride is dissolved in concentrated hydrochloric acid. This solution is known as the Lucas reagent.
  - Heptan-3-ol is added to the Lucas reagent at room temperature.
  - The mixture is stirred or shaken vigorously. The formation of a cloudy solution or a separate layer of **3-Chloroheptane** indicates the progress of the reaction.
  - The reaction mixture is transferred to a separatory funnel, and the organic layer containing **3-Chloroheptane** is separated from the aqueous layer.
  - The organic layer is washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by a wash with brine.
  - The crude **3-Chloroheptane** is dried over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
  - The final product is purified by distillation.

**3-Chloroheptane** can also be synthesized via the free radical chlorination of heptane.<sup>[3]</sup> This method typically yields a mixture of positional isomers.

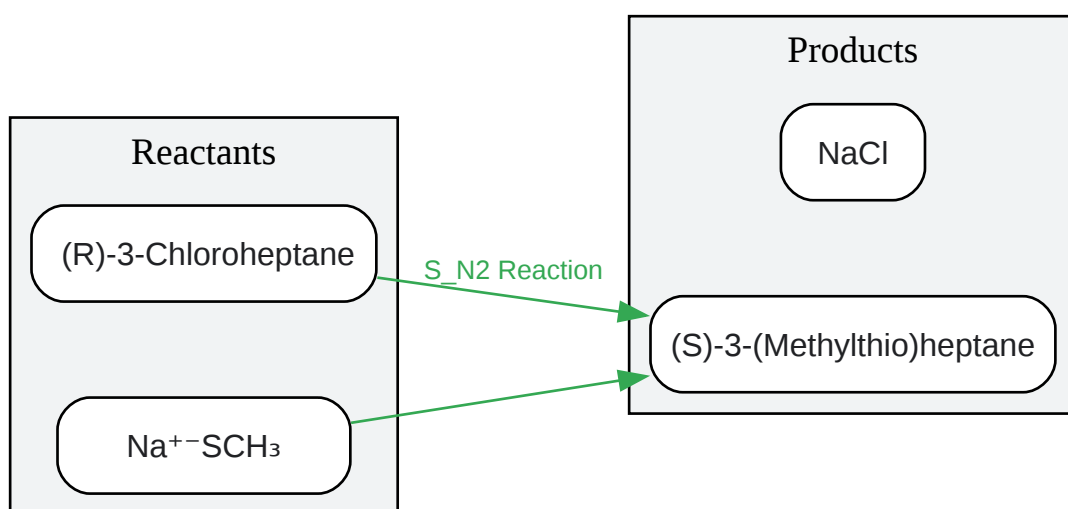
- Reactants: Heptane and chlorine gas ( $\text{Cl}_2$ ).
- Conditions: The reaction is initiated by ultraviolet (UV) light or heat.
- Procedure:
  - Liquid heptane is placed in a reaction vessel equipped with a gas inlet and a condenser.

- Chlorine gas is bubbled through the heptane while the mixture is irradiated with UV light or heated.
- The reaction is allowed to proceed until the desired degree of chlorination is achieved, which can be monitored by gas chromatography.
- The reaction mixture is then washed with a solution of sodium thiosulfate to remove any unreacted chlorine, followed by a wash with water and then brine.
- The organic layer is dried over an anhydrous drying agent.
- Fractional distillation is required to separate **3-Chloroheptane** from other isomers (e.g., 1-chloroheptane, 2-chloroheptane, 4-chloroheptane) and unreacted heptane.

## Chemical Reactions and Pathways

**3-Chloroheptane**, as a secondary alkyl halide, can undergo various chemical transformations, with nucleophilic substitution and elimination reactions being the most prominent.

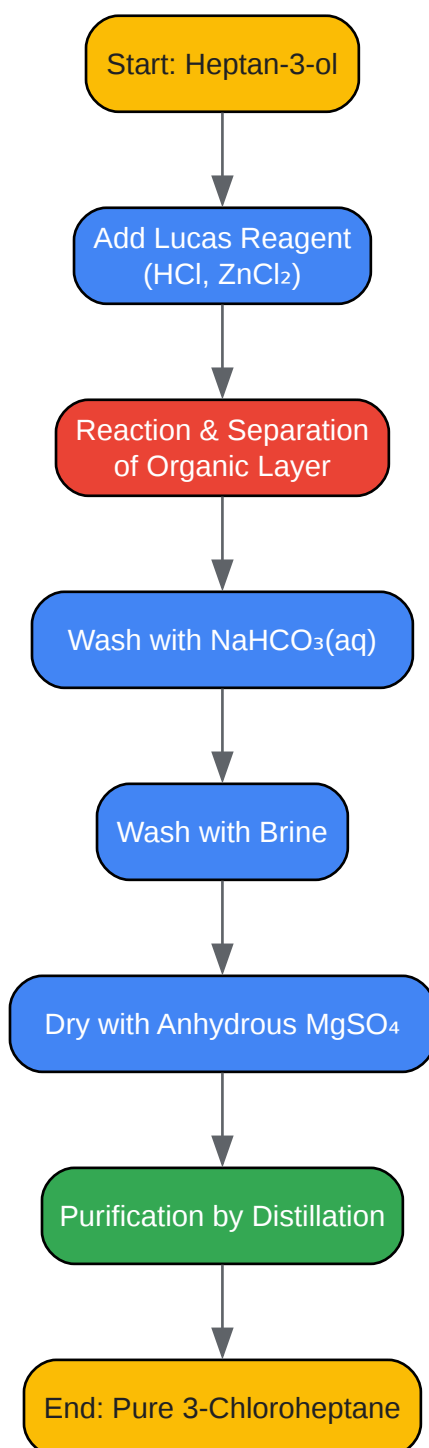
**3-Chloroheptane** can participate in S<sub>N</sub>2 reactions, where a nucleophile attacks the carbon atom bearing the chlorine, leading to the displacement of the chloride ion.<sup>[8]</sup> An example is the reaction with sodium thiomethoxide.



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Caption: S<sub>N</sub>2 reaction of (R)-**3-chloroheptane** with sodium thiomethoxide.

The synthesis of **3-Chloroheptane** from heptan-3-ol can be visualized as a multi-step laboratory workflow.



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Caption: Laboratory workflow for the synthesis of **3-Chloroheptane**.

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